

Silanediol salicylate CAS number and chemical data

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Compound of Interest

Compound Name: Silanediol salicylate

Cat. No.: B12700885

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In-Depth Technical Guide to Silanediol Salicylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Silanediol Salicylate**, detailing its chemical properties, proposed mechanisms of action, and relevant experimental methodologies. This document is intended to serve as a core resource for professionals in research, development, and formulation science.

Chemical Identity and Properties

Silanediol Salicylate is an organosilicon compound that functions as an ester of salicylic acid. It is primarily utilized in the cosmetics and personal care industry as a skin conditioning agent and emollient.^{[1][2][3]} The incorporation of the silanediol moiety is intended to modulate the properties of salicylic acid, potentially enhancing its delivery, bioavailability, or formulation compatibility.

Chemical Data Summary

The fundamental chemical and physical properties of **Silanediol Salicylate** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	187939-06-6	[4] [5] [6] [7] [8]
Molecular Formula	C ₉ H ₁₂ O ₄ Si	[4] [5]
Molecular Weight	212.27 g/mol	[1] [4]
IUPAC Name	[hydroxy(dimethyl)silyl] 2-hydroxybenzoate	[1]
Synonyms	2-Hydroxybenzoic acid, dihydroxysilyl ester; Benzoic acid, 2-((hydroxydimethylsilyl)oxy)-; D.S.B. C	[1] [4] [8]
Appearance	Clear, colorless to slightly pink or light yellow viscous liquid	[5] [9]
Solubility	Water-soluble	[4] [5]
Stability	Stable, but can be easily hydrolyzed. Heat may initiate polymerization.	[4]

Functional Profile

In cosmetic and dermatological formulations, **Silanediol Salicylate** is valued for a range of properties attributed to its hybrid structure, combining the benefits of a salicylate with an organosilicon.

Functional Property	Description	Source(s)
Skin Conditioning	Acts as an emollient, making the skin smooth and supple, and helps maintain skin in good condition.	[2][10]
Anti-inflammatory	The salicylate moiety provides anti-inflammatory effects, helping to soothe the skin and reduce redness and irritation.	[5][9]
Antioxidant	Exhibits antioxidant properties, protecting the skin from damage caused by free radicals.	[5]
Collagen & Elastin	Purported to stimulate the growth of collagen and elastin fibers, making it useful in anti-aging formulations.	[5]
Film-Forming	Possesses film-forming capabilities, which can aid in creating a protective barrier on the skin.	[4]

Mechanism of Action: Salicylate Anti-Inflammatory Pathway

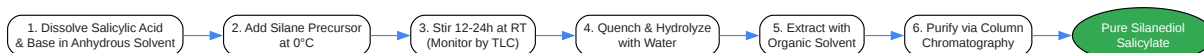
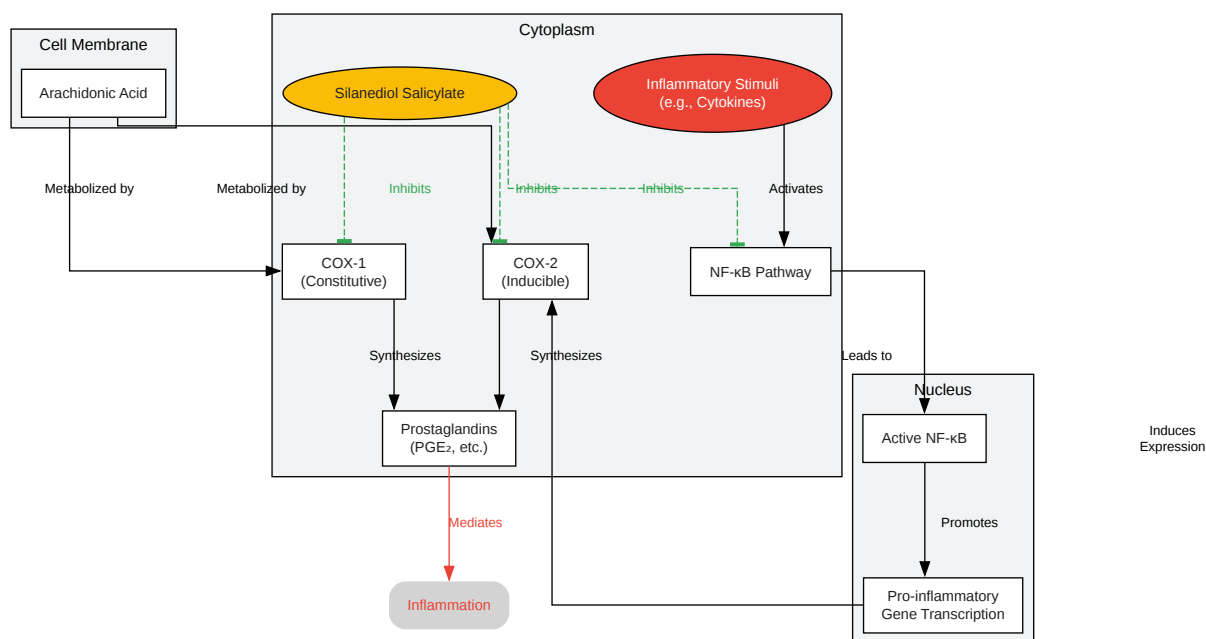
The primary pharmacological activity of **Silanediol Salicylate** is derived from its salicylate component. Salicylates are well-established non-steroidal anti-inflammatory drugs (NSAIDs) that exert their effects primarily through the inhibition of cyclooxygenase (COX) enzymes.[11][12][13] This inhibition reduces the synthesis of prostaglandins, which are key mediators of inflammation, pain, and fever.[11][13][14]

Additionally, salicylates can modulate inflammatory responses by inhibiting the activation of the transcription factor NF-κB (nuclear factor-kappa B), which plays a central role in regulating the

expression of pro-inflammatory genes.[5][15]

Signaling Pathway Diagram

The following diagram illustrates the established anti-inflammatory signaling pathway of salicylates.



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